# Comparative Analysis of C NMR Signatures: 1-Phenoxypropyne Isomers

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *(Prop-1-yn-1-yloxy)benzene* |
| *CAS No.:* | *13045-88-0* |
| *Cat. No.:* | *B080713* |

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## Executive Summary: The Nomenclature Trap

In high-precision organic synthesis, the term "1-phenoxypropyne" presents a critical ambiguity that can lead to misinterpretation of spectral data. It refers to two distinct constitutional isomers with drastically different electronic environments and

C NMR signatures:

- 1-Phenoxy-1-propyne (Ynol Ether):
  - Characteristics: Electronically rich, acid-sensitive, useful for [2+2] cycloadditions.
  - NMR Feature: Extreme shielding of the

    -carbon due to resonance.
- 3-Phenoxy-1-propyne (Propargyl Phenyl Ether):
  - Characteristics: Stable, standard building block for "Click" chemistry and Claisen rearrangements.

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- NMR Feature: Typical terminal alkyne shifts.

This guide objectively compares the

C NMR signals of acetylenic carbons in these isomers, providing experimental protocols and mechanistic insights to validate your assignments.

## Mechanistic Insight: The "Why" Behind the Shifts

The massive chemical shift disparity between these isomers is driven by the mesomeric effect (+M) of the oxygen atom.

- In 3-Phenoxy-1-propyne (Propargyl Ether): The oxygen is separated from the alkyne by a methylene spacer (

  ). The effect is purely inductive (-I), slightly deshielding the alkyne carbons relative to a hydrocarbon standard.

- In 1-Phenoxy-1-propyne (Ynol Ether): The oxygen is directly conjugated to the alkyne. The lone pair on oxygen donates electron density into the

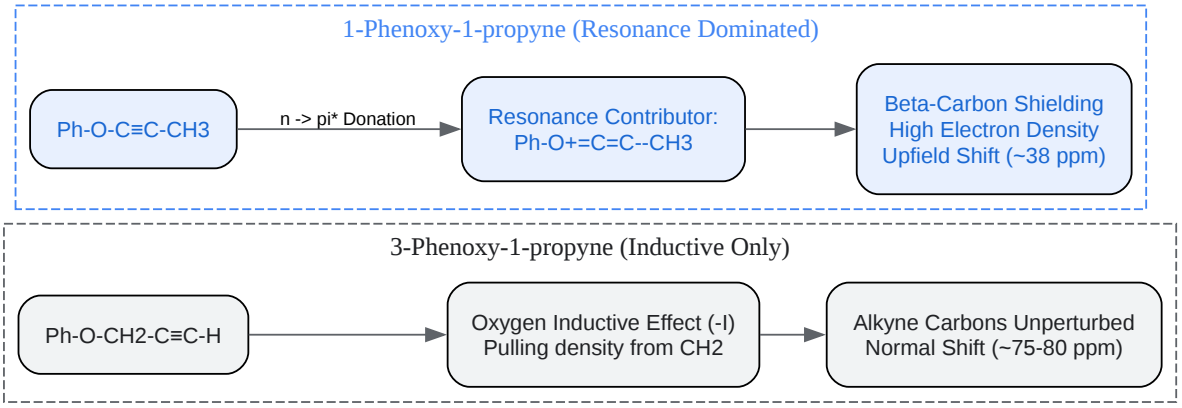
  -system (

  ), creating a resonance hybrid that places significant negative charge density on the

  -carbon.

Graphviz Diagram: Resonance & Electronic Shielding

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Caption: Figure 1. Mechanistic comparison of electronic effects. The direct conjugation in the ynol ether (bottom) leads to extreme shielding of the

-carbon.

## Comparative Data: C NMR Chemical Shifts

The following table contrasts the target molecules with a standard internal alkyne (1-Phenylpropyne) to isolate the substituent effect of the phenoxy group.

Table 1:

C NMR Chemical Shift Comparison (in CDCl

)

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| Carbon Position | 1-Phenoxy-1-propyne **(Ynol Ether)** | 3-Phenoxy-1-propyne **(Propargyl Ether)** | 1-Phenylpropyne **(Standard)** |
|---|---|---|---|
| Structure | | | |
| (Internal) | 89.4 ppm | 78.8 ppm ( ) | 85.7 ppm |
| (Terminal/Me) | 38.5 ppm | 75.6 ppm ( ) | 79.8 ppm |
| Spacer/Methyl | 3.6 ppm ( ) | 55.8 ppm ( ) | 4.4 ppm ( ) |
| Diagnostic Note | -C is anomalously upfield (< 40 ppm). | Signals are typical of terminal alkynes. | Signals are typical of internal alkynes. |

Note: Shifts are approximate (

1 ppm) depending on concentration and solvent.

Key Diagnostic: If your spectrum shows an alkyne carbon signal below 40 ppm, you have successfully synthesized the ynol ether (1-phenoxy-1-propyne). If both alkyne signals are above 70 ppm, you have the propargyl ether (3-phenoxy-1-propyne).

## Experimental Protocols

To ensure reproducibility, I am providing the synthesis protocols for both isomers. The choice of method dictates which isomer is formed.

### Protocol A: Synthesis of 3-Phenoxy-1-propyne (Williamson Ether Synthesis)

Target: The common propargyl ether.

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- Reagents: Phenol (1.0 equiv), Propargyl bromide (1.2 equiv, 80% in toluene), Potassium Carbonate (

  , 2.0 equiv), Acetone (reagent grade).
- Setup: 250 mL Round Bottom Flask (RBF) with reflux condenser.
- Procedure:
  - Dissolve phenol in acetone (0.5 M concentration).
  - Add

    and stir for 15 minutes at Room Temperature (RT) to form the phenoxide.
  - Add propargyl bromide dropwise.
  - Reflux at 60°C for 4-6 hours. Monitor by TLC (Hexane:EtOAc 9:1).
  - Workup: Filter off solids. Concentrate filtrate. Redissolve in

    , wash with 1M NaOH (to remove unreacted phenol) and brine. Dry over

    .
- Validation:

  H NMR doublet at

  4.7 ppm (

  ).

## Protocol B: Synthesis of 1-Phenoxy-1-propyne (Cu-Catalyzed Coupling)

Target: The rare ynol ether.

- Reagents: Phenol (1.0 equiv), 1-Bromo-1-propyne (1.1 equiv),

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(0.1 equiv), 1,10-Phenanthroline (0.2 equiv),

(2.0 equiv), Toluene (anhydrous).

- Setup: Schlenk tube or pressure vial (inert atmosphere,

  ).
- Procedure:
  - Charge the tube with Phenol, Base (

    ), Copper source, and Ligand.
  - Evacuate and backfill with

    (3 cycles).
  - Add Toluene and 1-Bromo-1-propyne (liquid).
  - Heat to 80-90°C for 18-24 hours.
  - Workup: Cool to RT. Filter through a pad of Celite.[1] Concentrate.
  - Purification: Flash chromatography on silica (neutralized with 1%

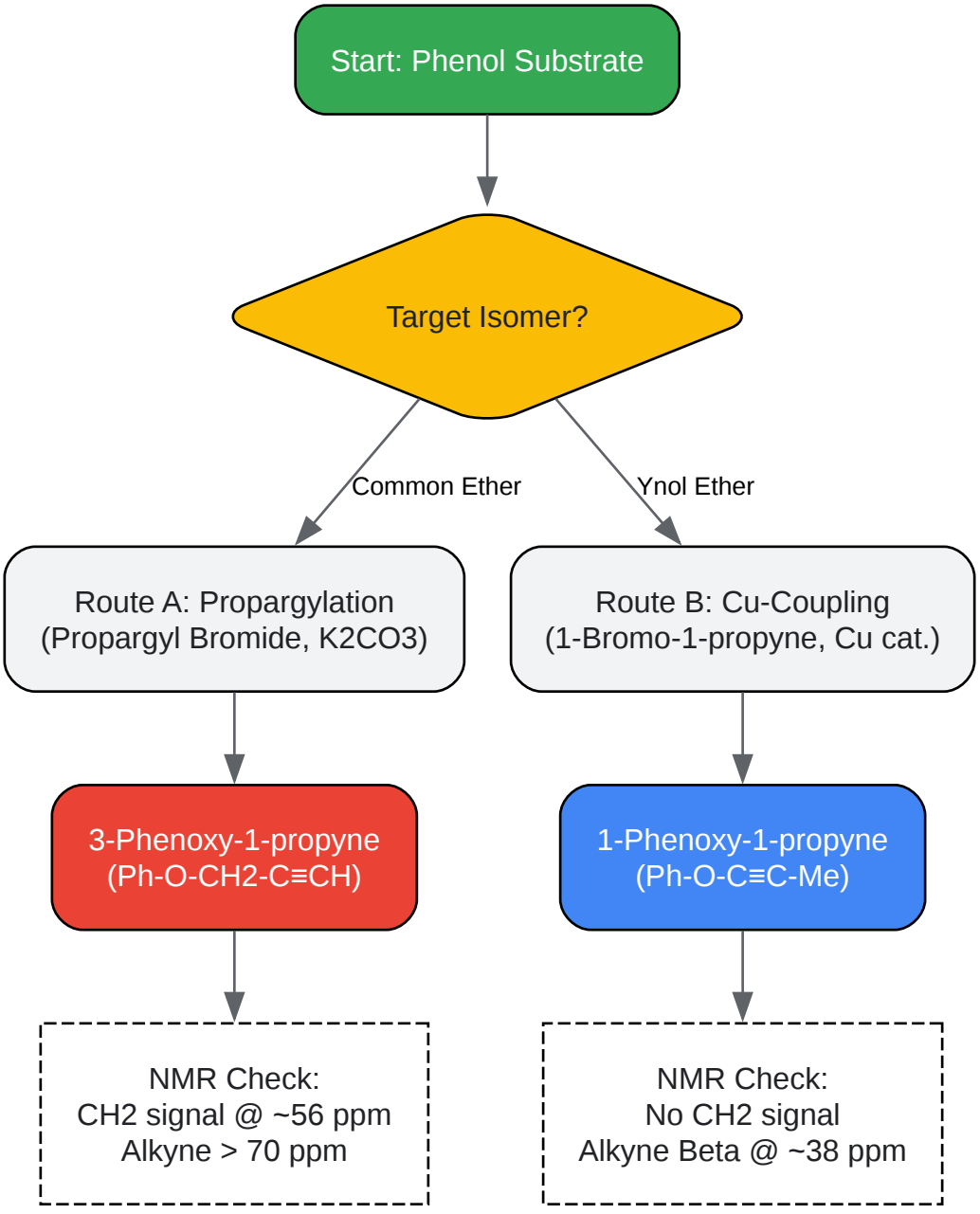
    to prevent hydrolysis of the acid-sensitive ynol ether). Elute with Hexanes.
- Validation:

  C NMR signal at

  38 ppm.

Graphviz Diagram: Experimental Workflow

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Caption: Figure 2. Decision tree for synthesis and spectroscopic validation of phenoxypropyne isomers.

## References


- General 13C NMR Data for Alkynes
  - Source: Oregon State University. "13C NMR Chemical Shifts."


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- URL:[Link] (General Reference)

- Synthesis of Propargyl Ethers (Protocol A)
  - Title: "A Convenient Method for the Synthesis of (Prop-2-Ynyloxy)
  - Source: PLOS ONE, 2014.
  - URL:[Link]

- Synthesis of Ynol Ethers (Protocol B - Analogous Methodology)
  - Title: "Copper-Catalyzed Synthesis of Alkynyl Ethers." (General methodology reference for C-O coupling of alkynyl halides).
  - Source: Organic Letters / ACS Public
  - URL:[Link]

- Title: "NMR spectroscopy of alkynyl ethers.

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# Sources

- 1. Organic Syntheses Procedure [orgsyn.org]
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